

Technical Support Center: Enhancing the Properties of Disperse Blue 165

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Compound of Interest

Compound Name: Disperse blue 165

Cat. No.: B1295748

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for enhancing the light and sublimation fastness of **Disperse Blue 165** (C.I. 11077; CAS: 41642-51-7)[1].

Frequently Asked Questions (FAQs)

Q1: What is **Disperse Blue 165** and what are its general fastness properties?

Disperse Blue 165 is a single azo disperse dye known for its brilliant blue shade.[1] It is primarily used for dyeing polyester and its blended fabrics. Generally, it is recognized for having good light and sublimation fastness, making it suitable for high-temperature and high-pressure dyeing methods.[1]

Q2: What are the main factors influencing the light fastness of **Disperse Blue 165**?

The light fastness of disperse dyes like **Disperse Blue 165** is affected by several factors:

- **Dye Structure:** Azo-based dyes can be susceptible to photodegradation.[2]
- **Dyeing Depth:** Deeper shades generally exhibit better light fastness due to a higher concentration of dye molecules.[2]
- **UV Exposure:** The intensity and duration of exposure to UV radiation can accelerate dye fading.[3]

- After-treatments: The use of UV absorbers and certain finishing agents can significantly improve light fastness.[2][4]
- Presence of Unfixed Dye: Residual dye on the fiber surface has poor light fastness.[4]

Q3: What is sublimation fastness and why is it important for **Disperse Blue 165**?

Sublimation fastness refers to the resistance of a dye to migrate from the solid state to a gaseous state when subjected to heat.[5] This is a critical property for polyester dyeing, as processes like heat-setting, ironing, and storage at elevated temperatures can cause the dye to sublime, leading to color changes and staining of adjacent materials.[5] **Disperse Blue 165** is noted to have good sublimation fastness, which is a desirable characteristic.[1]

Q4: Can the light and sublimation fastness of **Disperse Blue 165** be further improved?

Yes, both properties can be enhanced through optimization of the dyeing process, application of specialized after-treatments, and the use of protective chemical auxiliaries.

Troubleshooting Guides

This section provides solutions to common issues encountered during experiments aimed at enhancing the fastness properties of **Disperse Blue 165**.

Issue	Potential Causes	Recommended Solutions
Poor Light Fastness	<p>1. Incomplete Removal of Surface Dye: Unfixed dye on the polyester fiber surface has poor light resistance.^[4]</p> <p>2. Photodegradation of the Dye Molecule: The azo structure of the dye is susceptible to degradation upon UV exposure.^[2]</p> <p>3. Absence of UV Protection: The polyester fiber itself can contribute to dye degradation under UV light.^[2]</p>	<p>1. Perform a thorough reduction clearing: This after-treatment process removes unfixed dye from the fiber surface.^[6]^[7]</p> <p>2. Apply a UV absorber: Use a benzotriazole-type UV absorber as an after-treatment to form a protective film against photodegradation.^[2]^[8]</p> <p>3. Optimize dyeing for deeper shades: Higher dye concentrations can improve light fastness.^[2]</p>
Poor Sublimation Fastness (Color Staining on Adjacent Fabric After Heat Treatment)	<p>1. Inappropriate Dye Selection for High-Temperature Finishing: While Disperse Blue 165 has good sublimation fastness, extreme heat-setting temperatures can still cause issues.^[5]</p> <p>2. Thermal Migration: Heat can cause dye molecules to migrate from the fiber's interior to the surface, making them prone to sublimation.^[9]</p> <p>3. Presence of Certain Auxiliaries: Some softeners and finishing agents can facilitate dye migration.^[9]</p>	<p>1. Optimize heat-setting parameters: Use the lowest effective temperature and duration for the finishing process.^[2]</p> <p>2. Select high-energy disperse dyes for combinations: If used in a mixture, ensure all dyes have similar high sublimation fastness.</p> <p>3. Thorough Reduction Clearing: This removes surface dye that is most likely to sublime.^[6]^[7]</p>
Uneven Dyeing	<p>1. Rapid Temperature Rise: Can cause uneven dye uptake.^[10]</p> <p>2. Poor Dye Dispersion: Agglomeration of dye particles leads to spotting.</p> <p>3. Incorrect pH: The dyebath pH should be</p>	<p>1. Control the heating rate: A slower temperature rise allows for more level dyeing.^[12]</p> <p>2. Use a high-quality dispersing agent: Ensure the dye is fully dispersed before adding to the dyebath.^[13]</p> <p>3. Buffer the</p>

	maintained between 4.5-5.5 for optimal dyeing of polyester.[11]	dyebath: Use an acetic acid/acetate buffer to maintain a stable pH.[12]
Inconsistent Shade (Batch-to-Batch Variation)	1. Variations in Process Parameters: Inconsistent temperature, time, or pH.[10]2. Water Hardness: Can affect dye dispersion and shade.	1. Standardize and strictly control all dyeing parameters.2. Use a sequestering agent: This will chelate metal ions in hard water.

Data Presentation

The following tables summarize the expected improvements in fastness properties based on different treatments. The data presented is illustrative and may vary based on specific experimental conditions.

Table 1: Enhancement of Light Fastness of Polyester Dyed with **Disperse Blue 165**

Treatment	Light Fastness Rating (ISO 105-B02)
Standard Dyeing (No After-treatment)	5-6
Standard Dyeing + Reduction Clearing	6
Standard Dyeing + Reduction Clearing + UV Absorber (2% owf)	6-7

Table 2: Enhancement of Sublimation Fastness of Polyester Dyed with **Disperse Blue 165** (Staining on Adjacent Polyester Fabric - ISO 105-P01)

Heat Treatment Temperature	Sublimation Fastness Rating (Standard Dyeing)	Sublimation Fastness Rating (After Reduction Clearing)
180°C	4	4-5
200°C	3-4	4
210°C	3	3-4

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester with Disperse Blue 165

- Fabric Preparation: Scour the polyester fabric with a non-ionic detergent (2 g/L) at 60-70°C for 20 minutes to remove impurities. Rinse thoroughly.
- Dye Bath Preparation:
 - Set the liquor ratio to 10:1.
 - Add a dispersing agent (1 g/L).
 - Add a sequestering agent (0.5 g/L) if using hard water.
 - Adjust the pH to 4.5-5.5 using an acetic acid/acetate buffer.
- Dyeing Procedure:
 - Pre-disperse the required amount of **Disperse Blue 165** (e.g., 2% on weight of fabric) in warm water with a small amount of dispersing agent.
 - Add the dye dispersion to the bath at 60°C.
 - Raise the temperature to 130°C at a rate of 1.5°C/minute.[\[14\]](#)
 - Hold at 130°C for 45-60 minutes.[\[11\]](#)
 - Cool the dyebath to 70°C.

Protocol 2: Reduction Clearing After-treatment

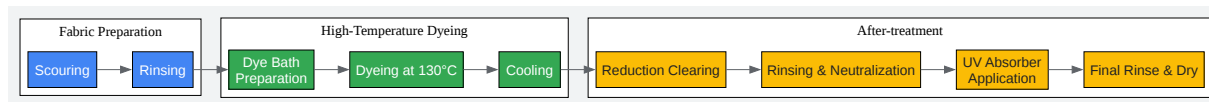
- Bath Preparation: After draining the dyebath, prepare a fresh bath with:
 - Sodium Hydroxide (2 g/L)
 - Sodium Hydrosulfite (2 g/L)[\[15\]](#)

- Treatment:
 - Treat the dyed fabric at 70-80°C for 15-20 minutes.[6]
 - Drain the bath.
- Rinsing and Neutralization:
 - Rinse thoroughly with hot water.
 - Neutralize with acetic acid (1 g/L) at 40°C for 10 minutes.
 - Perform a final cold rinse.

Protocol 3: Application of UV Absorber

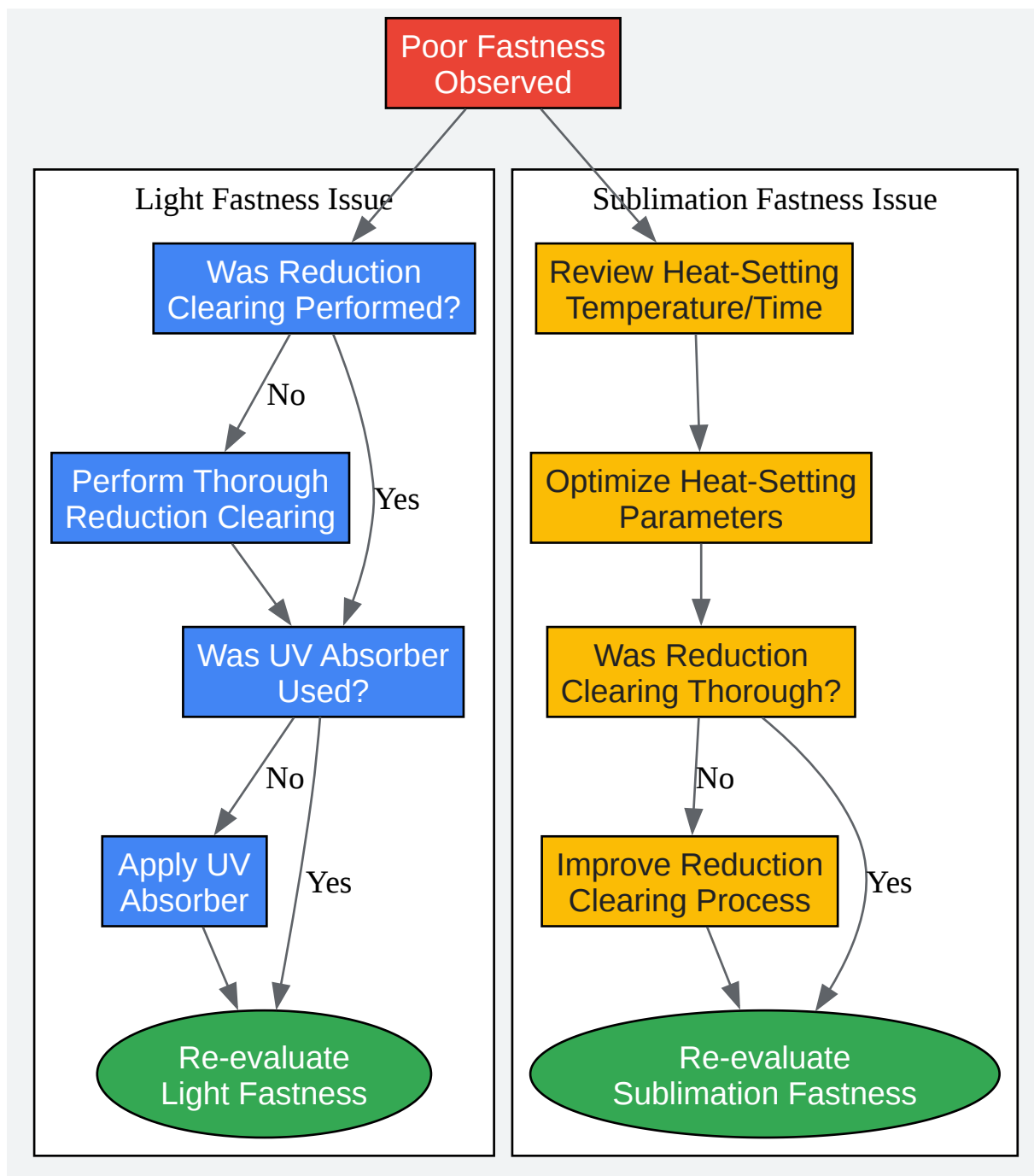
- Bath Preparation: Following the reduction clearing and rinsing steps, prepare a fresh bath with:
 - A benzotriazole-based UV absorber (e.g., 2% on weight of fabric).
 - A dispersing agent (0.5 g/L).
 - Adjust pH to 5.0 with acetic acid.
- Treatment:
 - Introduce the fabric at 50°C.
 - Raise the temperature to 120°C and hold for 30 minutes.
 - Cool, rinse, and dry.

Visualizations



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Caption: Experimental workflow for enhancing the fastness of **Disperse Blue 165**.



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Caption: Troubleshooting logic for poor light and sublimation fastness.

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